

2-Isopropyl-6-methyl-4-pyrimidinol safety and handling precautions

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Compound of Interest

Compound Name: 2-Isopropyl-6-methyl-4-pyrimidone

Cat. No.: B046637

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An In-depth Technical Guide to the Safe Handling of 2-Isopropyl-6-methyl-4-pyrimidinol

This guide provides a comprehensive overview of the safety and handling protocols for 2-Isopropyl-6-methyl-4-pyrimidinol (CAS No. 2814-20-2), tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory.

Introduction: Understanding the Compound

2-Isopropyl-6-methyl-4-pyrimidinol is a heterocyclic organic compound featuring a substituted pyrimidine ring. It presents as a white to off-white or beige crystalline solid at room temperature.^[1] This compound is significant in multiple scientific domains. It serves as a synthetic intermediate for various biologically active molecules, including certain antifungal and antibacterial agents.^{[1][2]} Notably, it is also a primary metabolite of the organophosphate insecticide Diazinon.^{[1][3][4][5]} While Diazinon itself is a potent cholinesterase inhibitor with high toxicity, the known hazards of 2-Isopropyl-6-methyl-4-pyrimidinol are primarily irritant in nature.^{[3][4][6][7][8]} However, comprehensive toxicological data for the metabolite remains limited, warranting a cautious and informed approach to its handling.^[1]

Section 1: Physicochemical Properties


Understanding the fundamental properties of a chemical is the first step in safe handling. These characteristics influence its behavior under various laboratory conditions and determine

appropriate storage and handling procedures.

Property	Value	Source(s)
CAS Number	2814-20-2	[9]
Molecular Formula	C ₈ H ₁₂ N ₂ O	[9]
Molecular Weight	152.19 g/mol	[4][9]
Appearance	White to off-white/beige crystalline solid/needles	[1][2]
Melting Point	172-175 °C	[2]
Solubility	Slightly soluble in DMSO and Methanol; insoluble in water	[2][10]
Vapor Pressure	0.0655 mmHg at 25°C	[1][10]

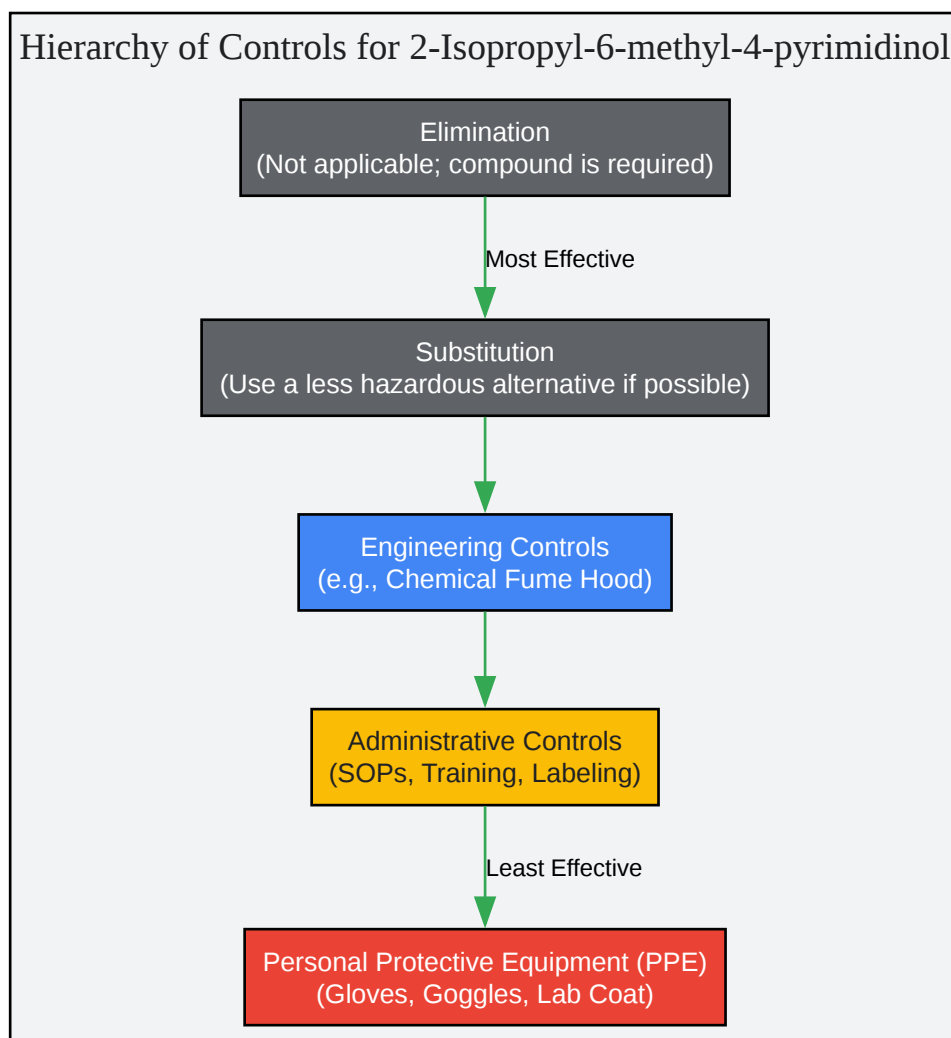
Section 2: Hazard Identification and GHS Classification

2-Isopropyl-6-methyl-4-pyrimidinol is classified under the Globally Harmonized System (GHS) as an irritant. The causality for this classification lies in its chemical structure, which can interact with and cause localized inflammatory responses in biological tissues upon direct contact.

GHS Classification	Details
Pictogram	
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[3][4][8] H319: Causes serious eye irritation.[3][4][8] H335: May cause respiratory irritation.[3][4][8]
Precautionary Statements	Prevention: P261, P264, P271, P280[1][3][8] Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P362+P364[1][8] Storage: P403+P233, P405[8] Disposal: P501[8]

Section 3: Exposure Control and Personal Protection

A multi-layered approach, prioritizing engineering controls and supplemented by personal protective equipment (PPE), is essential for minimizing exposure. The following hierarchy of controls provides a systematic framework for handling 2-Isopropyl-6-methyl-4-pyrimidinol safely.



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Caption: Hierarchy of controls for mitigating exposure risks.

3.1 Engineering Controls

- Ventilation: Due to its potential to cause respiratory irritation (H335), all weighing and handling of the solid material should be conducted in a well-ventilated area.[1][8] A certified chemical fume hood is the required engineering control to capture dust and prevent inhalation.

3.2 Personal Protective Equipment (PPE) The selection of PPE is the final barrier between the researcher and the chemical.

- **Eye and Face Protection:** To prevent serious eye irritation (H319), chemical safety goggles are mandatory.^[6] In situations with a higher risk of splashing or dust generation, a face shield should be worn in addition to goggles.^[11]
- **Skin Protection:**
 - **Gloves:** Wear suitable chemical-resistant gloves (e.g., nitrile) to prevent skin contact and irritation (H315).^[3]^[6] Always wash the outside of gloves before removing them and wash hands thoroughly with soap and water after handling.^[12]
 - **Lab Coat:** A standard laboratory coat should be worn to protect street clothes and provide an additional layer of skin protection.
- **Respiratory Protection:** If engineering controls are not sufficient or during a large-scale cleanup, a NIOSH-approved N95 dust mask or a higher level of respiratory protection may be necessary.^[3]

Section 4: Safe Handling and Storage Protocol

Adherence to standardized protocols is critical for preventing accidents and ensuring a safe laboratory environment.

4.1 Step-by-Step Laboratory Handling Workflow

- **Preparation:** Before handling, ensure the chemical fume hood is operational. Don all required PPE as specified in Section 3.2.
- **Weighing:** Conduct all weighing of the solid compound within the fume hood to contain any airborne dust. Use a spatula for transfers and avoid creating dust clouds.
- **Dissolution:** If preparing a solution, add the solid to the solvent slowly. If the solvent is volatile, ensure the process is done within the fume hood.
- **Post-Handling:** Tightly close the container immediately after use.^[1]
- **Decontamination:** Clean all equipment and the work surface thoroughly. Dispose of contaminated consumables (e.g., weigh boats, wipes) in a designated hazardous waste container.

- PPE Removal: Remove gloves and wash hands thoroughly with soap and water.[6]

4.2 Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][2][13]
- Keep separated from strong oxidants, strong acids, and bases.[14]
- Ensure the storage area is secure and accessible only to authorized personnel.

Section 5: Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an exposure or spill.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, holding the eyelids open.[1][6] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
- Skin Contact: Take off contaminated clothing immediately.[6] Wash the affected skin area with plenty of soap and water.[1] If skin irritation occurs, get medical advice.[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[8] If the person feels unwell or breathing is difficult, seek medical attention.[8]
- Ingestion: Rinse mouth with water.[15] Never give anything by mouth to an unconscious person.[15] Call a poison control center or doctor for treatment advice.[6]
- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[15][16]
 - Hazardous Combustion Products: When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx) and carbon oxides.[1][16]
 - Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[13][15]

Section 6: Accidental Release Measures

Prompt and safe cleanup of spills is necessary to prevent wider contamination and exposure.

6.1 Step-by-Step Spill Cleanup Protocol

- **Evacuate:** Secure the area and ensure unprotected personnel do not enter.
- **Ventilate:** Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- **PPE:** Wear the appropriate PPE as described in Section 3.2, including respiratory protection if necessary.
- **Containment:** For a solid spill, carefully sweep or scoop the material to avoid creating dust. [\[16\]](#) Place into a suitable, labeled container for hazardous waste disposal.[\[16\]](#)
- **Decontamination:** Clean the spill area with a suitable solvent or detergent and water. Collect all cleaning materials for disposal as hazardous waste.
- **Reporting:** Report the incident to the appropriate laboratory safety personnel.

References

- Guidechem. (n.d.). 2-ISOPROPYL-6-METHYL-4-PYRIMIDINOL 2814-20-2 wiki.
- Loveland Products, Inc. (2007).
- LGC Standards. (n.d.). **2-Isopropyl-6-methyl-4-pyrimidone**.
- ECHEMI. (2019). Diazinon SDS, 333-41-5 Safety Data Sheets.
- Greenbook. (n.d.). MATERIAL SAFETY DATA SHEET DIAZINON 50W PCP 19576.
- C&P Press. (2000). DIAZINON 50W.
- Sigma-Aldrich. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol 99 2814-20-2.
- PubChem. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol.
- New Jersey Department of Health. (2011). Diazinon - Hazardous Substance Fact Sheet.
- Haz-Map. (n.d.). **2-Isopropyl-6-methyl-4-pyrimidone** - Hazardous Agents.
- NUFARMNZ. (2020).
- Centers for Disease Control and Prevention (CDC). (n.d.). NIOSH Pocket Guide to Chemical Hazards - Diazinon.
- ChemBK. (2024). 2-Isopropyl-6-methyl-4-pyrimidinol.
- AccuStandard. (n.d.). 2-Isopropyl-6-Methyl-4-Pyrimidinol CAS # 2814-20-2.

- CPACChem. (2022).
- Sigma-Aldrich. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol 99 2814-20-2.
- AccuStandard. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol CAS # 2814-20-2.
- Amgrow Pty Ltd. (2021).
- American Chemistry Council. (n.d.). Guidance for Selection of Personal Protective Equipment for MDI Users.
- ECHEMI. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol SDS, 2814-20-2 Safety Data Sheets.
- ChemicalBook. (2025). 2-ISOPROPYL-6-METHYL-4-PYRIMIDINOL | 2814-20-2.
- SPI Supplies Division. (n.d.).
- Chongqing Chemdad Co. (n.d.). 2-ISOPROPYL-6-METHYL-4-PYRIMIDINOL.
- CRM LABSTANDARD. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol solution.
- Cambridge Isotope Laboratories, Inc. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol (methyl-4,5,6-¹³C₄, 99%) 100 µg/mL in acetonitrile.
- Carl Roth. (n.d.). 2-Isopropyl-6-methyl-4-pyrimidinol | 1X250MG | C₈H₁₂N₂O | 675025 | 2814-20-2.
- Isopropyl Alcohol - SAFETY D
- EvitaChem. (n.d.). Buy **2-Isopropyl-6-methyl-4-pyrimidone** (EVT-1175138) | 2814-20-2.
- PharmaCompass.com. (n.d.). O,O-Diethyl O-(2-isopropyl-6-methyl-4-pyrimidinyl) thiophosphate.
- Sigma-Aldrich. (n.d.). 2-isopropyl-6-methyl-4-pyrimidinol pesticide analysis.

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Sources

- 1. Page loading... [guidechem.com]
- 2. 2-ISOPROPYL-6-METHYL-4-PYRIMIDINOL Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 2-Isopropyl-6-methyl-4-pyrimidinol 99 2814-20-2 [sigmaaldrich.com]
- 4. 2-Isopropyl-6-methyl-4-pyrimidinol | C₈H₁₂N₂O | CID 135444498 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-ISOPROPYL-6-METHYL-4-PYRIMIDINOL | 2814-20-2 [chemicalbook.com]

- 6. assets.greenbook.net [assets.greenbook.net]
- 7. CDC - NIOSH Pocket Guide to Chemical Hazards - Diazinon® [[cdc.gov](https://www.cdc.gov)]
- 8. echemi.com [echemi.com]
- 9. 2-Isopropyl-6-methyl-4-pyrimidone | LGC Standards [lgcstandards.com]
- 10. chembk.com [chembk.com]
- 11. americanchemistry.com [americanchemistry.com]
- 12. kernred.co.kern.ca.us [kernred.co.kern.ca.us]
- 13. 2spi.com [2spi.com]
- 14. echemi.com [echemi.com]
- 15. hpc-standards.com [hpc-standards.com]
- 16. nj.gov [nj.gov]
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